

Navigating the Disposal of Folcepri: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Folcepri

Cat. No.: B15179267

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For Immediate Release – In the dynamic landscape of pharmaceutical research and development, the proper handling and disposal of all chemical and biological materials are paramount to ensuring laboratory safety and environmental protection. Although the marketing authorization for **Folcepri** (etarfolatide labeled with technetium-99m) was withdrawn, laboratories may still hold residual stock or be engaged in research with similar radiopharmaceutical agents. This guide provides essential, step-by-step procedures for the safe disposal of **Folcepri** and its components, grounded in established safety protocols for radiopharmaceutical waste.

Folcepri is a kit for radiopharmaceutical preparation, which, after being radiolabeled with a sodium pertechnetate 99mTc solution, was intended for diagnostic imaging.[1][2] The active substance, etarfolatide, is a folate receptor-targeting agent.[2][3][4] The kit also contains other ingredients such as Sodium α -D-glucoheptonate dihydrate, stannous chloride, hydrochloric acid, and/or sodium hydroxide.[1] The primary challenge in its disposal lies in its radioactive component, technetium-99m (99mTc).

Core Disposal Principle: Decay-in-Storage

The cornerstone of managing radioactive waste from short-lived radionuclides like technetium-99m is the "decay-in-storage" method.[5][6] This process involves securely storing the radioactive waste until its radioactivity diminishes to background levels, at which point it can be disposed of as non-radioactive waste.

Quantitative Data for Technetium-99m Disposal

The following table summarizes the key quantitative parameters for the disposal of technetium-99m.

Parameter	Value	Description
Half-life of 99mTc	~6.01 hours	The time it takes for half of the radioactive atoms to decay. [5]
Recommended Storage Period	At least 10 half-lives (~60 hours)	After this period, less than 0.1% of the original radioactivity remains. [5] [6]
Post-Decay Survey	Background radiation level	Before disposal, a radiation survey meter must confirm that the waste's activity is indistinguishable from the natural background radiation. [7]

Step-by-Step Disposal Protocol for Folcepri Waste

This protocol provides a comprehensive workflow for the safe disposal of **Folcepri**, addressing both its radioactive and chemical components.

Step 1: Segregation of Waste

Immediately after use, segregate all waste contaminated with **Folcepri** into dedicated, clearly labeled containers. This includes:

- Sharps: Needles and syringes used for preparation and administration.
- Non-sharps: Vials, gloves, absorbent paper, and other contaminated labware.

Step 2: Radioactive Decay-in-Storage

- Shielding and Storage: Place the segregated waste containers in a designated, shielded, and secure radioactive waste storage area.[\[8\]](#)[\[9\]](#) This area should have restricted access.

- Labeling: Each container must be labeled with:
 - The radionuclide (Technetium-99m).
 - The date the waste was placed in storage.
 - The expected disposal date (after at least 10 half-lives).
- Decay Period: Store the waste for a minimum of 60 hours to allow for sufficient radioactive decay.^[5]

Step 3: Post-Decay Survey and De-labeling

- Radiation Survey: After the decay period, use a calibrated radiation detection survey meter (e.g., a Geiger-Muller counter) to monitor the waste containers. The radiation levels should be indistinguishable from background levels.^[7]
- De-labeling: Once confirmed to be at background levels, all radioactive symbols and markings on the containers must be defaced or removed.^[7]

Step 4: Disposal of Non-Radioactive Waste

After the radioactive decay and de-labeling, the waste can be disposed of according to its other potential hazards:

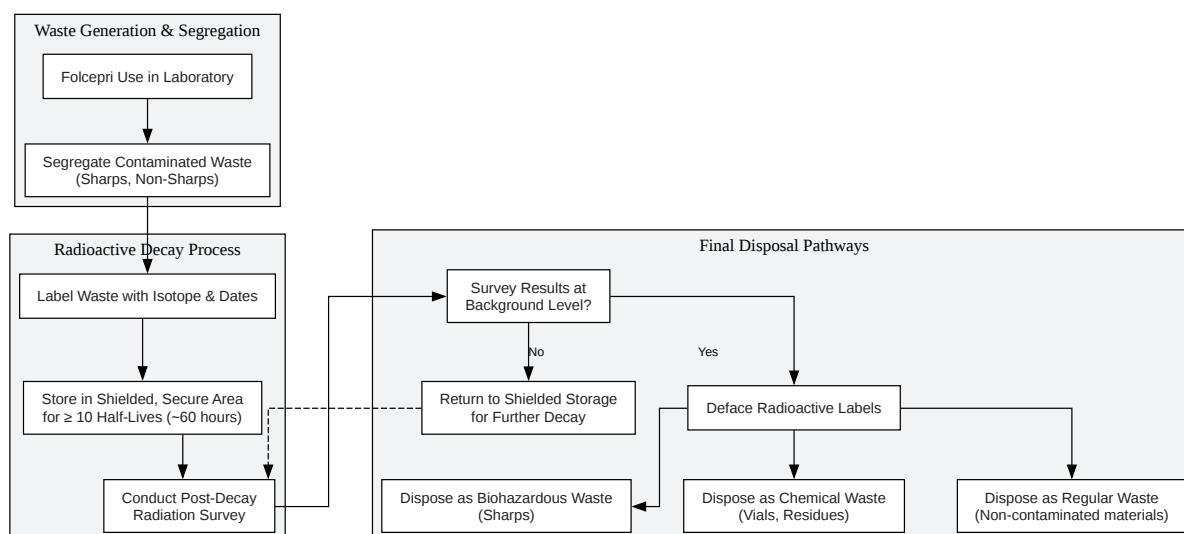
- Biohazardous Waste: Needles and other sharps should be placed in a puncture-resistant sharps container and disposed of as biohazardous waste according to institutional protocols.^[7]
- Chemical Waste: The non-radioactive chemical residues of etarfolatide and other kit components should be disposed of in accordance with the facility's chemical hygiene plan and any available safety data sheets for the individual components. Empty vials should be triple-rinsed before disposal or recycling where permissible.
- Regular Laboratory Waste: Uncontaminated packaging and materials that were not in contact with the radiopharmaceutical can be disposed of as regular laboratory waste.

Important Considerations:

- Regulatory Compliance: All procedures must comply with local, state, and federal regulations governing radioactive and hazardous waste.[10]
- Record Keeping: Maintain meticulous records of all radioactive waste, including the radionuclide, initial activity, storage dates, survey results, and final disposal method.[8]

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow of the **Folcepri** disposal procedure.



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Caption: Workflow for the proper disposal of **Folcepri** waste.

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